

Technical Guide: Synthesis and Isotopic Purity of 4-Pyridoxic Acid-d3

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Compound of Interest

Compound Name: 4-Pyridoxic Acid-d3

Cat. No.: B602533

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This technical guide provides a comprehensive overview of the synthesis and isotopic purity analysis of **4-Pyridoxic Acid-d3**, a crucial internal standard for mass spectrometry-based bioanalytical studies. The methodologies outlined are based on established chemical principles and analytical techniques, offering a framework for the preparation and characterization of this deuterated analog.

Introduction

4-Pyridoxic acid is the primary catabolic product of vitamin B6 and its quantification in biological matrices is a key indicator of vitamin B6 status.^{[1][2]} Stable isotope-labeled internal standards, such as **4-Pyridoxic Acid-d3**, are essential for accurate quantification by isotope dilution mass spectrometry, correcting for matrix effects and variations in sample processing. This guide details a proposed synthesis pathway and a robust analytical method for determining the isotopic purity of **4-Pyridoxic Acid-d3**.

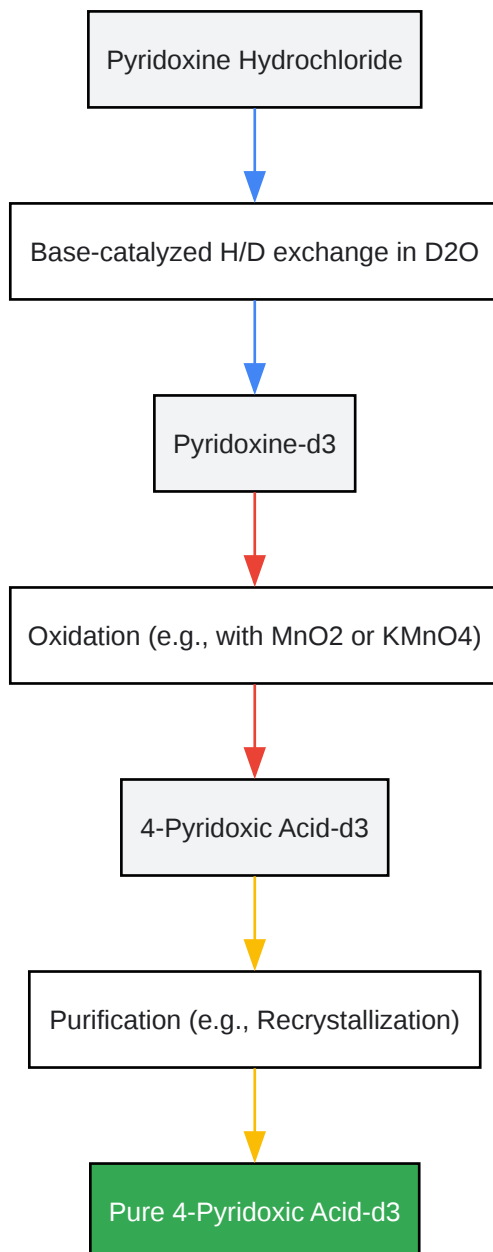
Synthesis of 4-Pyridoxic Acid-d3

The synthesis of **4-Pyridoxic Acid-d3** can be achieved through a two-step process: first, the introduction of deuterium labels into a suitable vitamin B6 precursor, followed by the oxidation of the precursor to the final product. A plausible and effective route involves the deuteration of pyridoxine, followed by its oxidation.

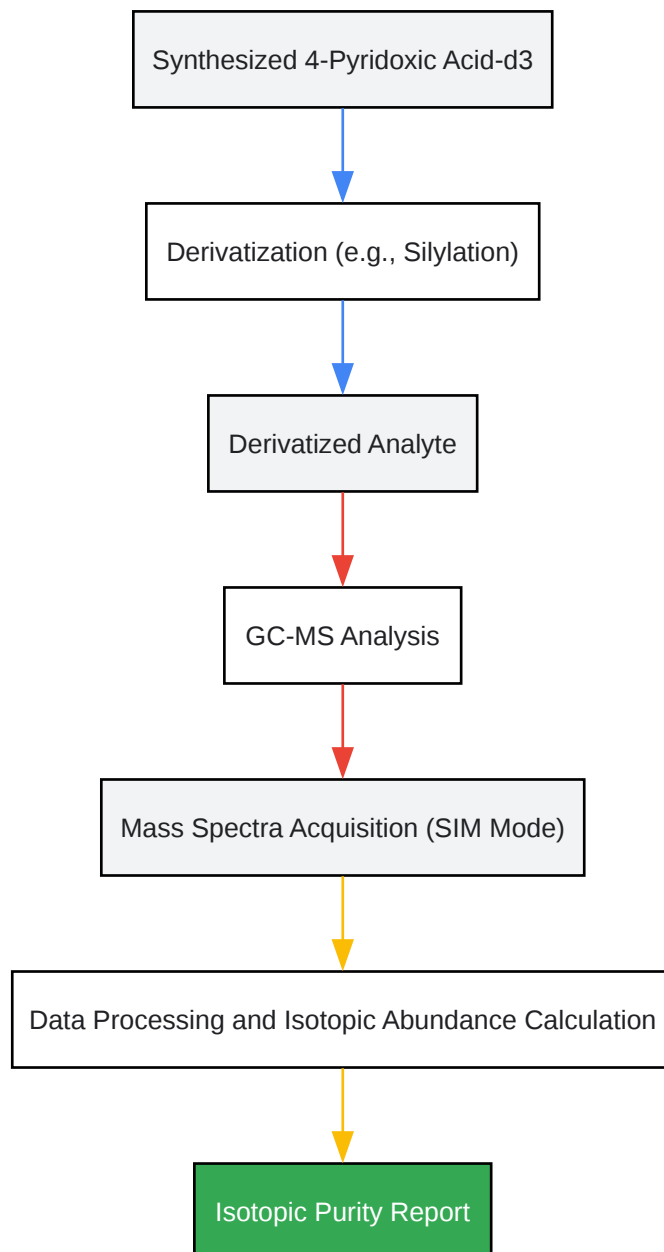
Proposed Synthesis Pathway

The proposed synthesis commences with the commercially available pyridoxine hydrochloride. Deuterium atoms are introduced at the 2-methyl and 5-hydroxymethyl positions of the pyridine ring. The resulting deuterated pyridoxine is then oxidized to yield **4-Pyridoxic Acid-d3**.

Proposed Synthesis Workflow for 4-Pyridoxic Acid-d3



Isotopic Purity Analysis Workflow



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References

- 1. New pathway of conversion of pyridoxal to 4-pyridoxic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 4-Pyridoxic Acid | C₈H₉NO₄ | CID 6723 - PubChem [pubchem.ncbi.nlm.nih.gov]
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